

Merbromin: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name:	Merbromin
CAS No.:	15015-80-2
Cat. No.:	B10753784

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Introduction

Merbromin, commonly known by its trade name Mercurochrome, is an organomercuric disodium salt compound that was historically used as a topical antiseptic.[1][2] Its distinctive carmine-red color made it a staple in first-aid for minor cuts and scrapes for much of the 20th century.[1][3] While its use in many countries has been discontinued due to concerns over its mercury content, **merbromin's** unique chemical structure and properties continue to be of interest in various scientific disciplines, including as a biological dye and a research chemical.[1][2][4] This guide provides a detailed technical overview of the chemical structure, formula, and key properties of **merbromin**.

Chemical Identity and Formula

Merbromin is a xanthene dye and an organomercuric compound.[5] Its chemical formula is $C_{20}H_8Br_2HgNa_2O_6$. [1][6] The systematic IUPAC name for **merbromin** is disodium;[2,7-dibromo-9-(2-carboxylatophenyl)-3-oxido-6-oxoxanthen-4-yl]mercury;hydrate.[7][8] It is the disodium salt of 2,7-dibromo-4-(hydroxymercuri)fluorescein.[7]

Quantitative Chemical Data

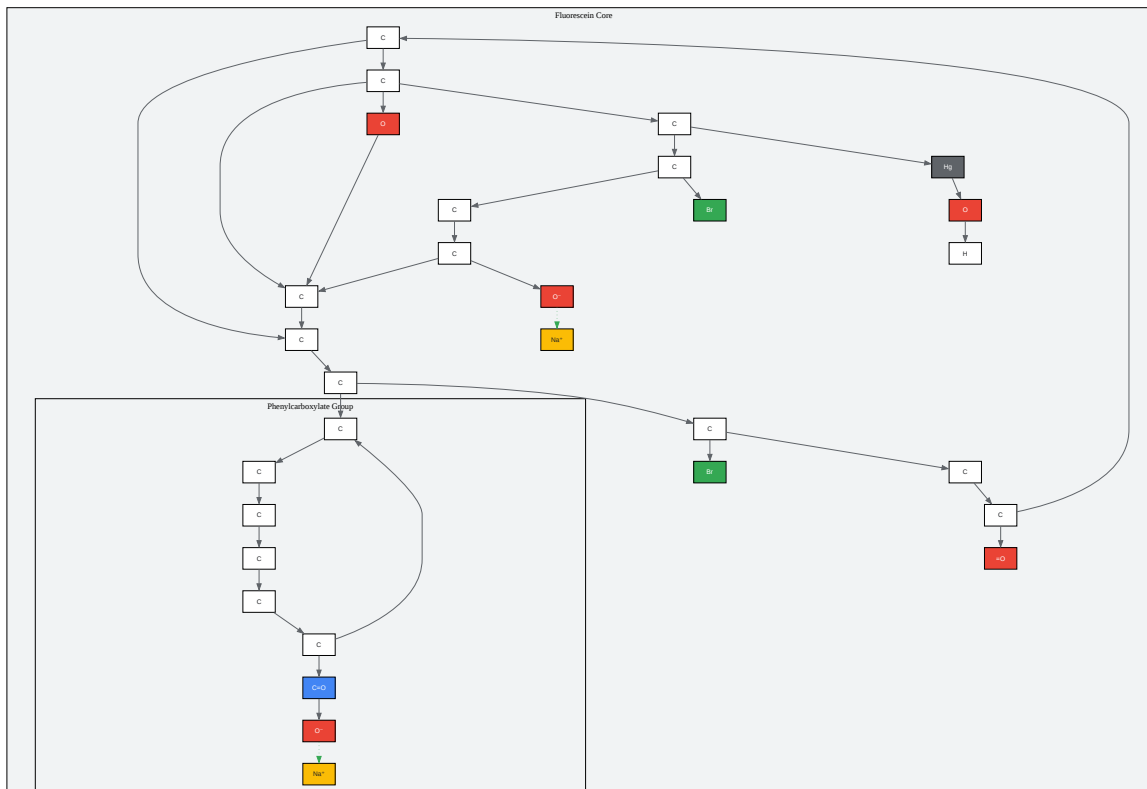
A summary of the key quantitative properties of **merbromin** is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₈ Br ₂ HgNa ₂ O ₆	[1][6][9]
Molecular Weight	750.66 g/mol	[9]
Exact Mass	749.8189 Da	[9]
Appearance	Dark green solid, forms a carmine-red solution in water.	[2][7]
Solubility	Freely soluble in water; practically insoluble in alcohol, acetone, chloroform, and ether.	[7]
Elemental Analysis	C: 32.00%, H: 1.07%, Br: 21.29%, Hg: 26.72%, Na: 6.13%, O: 12.79%	[9]

Chemical Structure

The core of the **merbromin** molecule is a fluorescein structure, which is a type of xanthene dye. This core is substituted with two bromine atoms at the 2' and 7' positions. A key feature is the organomercuric group, specifically a hydroxymercury group, attached to the fluorescein ring. The molecule exists as a disodium salt, with the negative charges located on a phenoxide and a carboxylate group.

Below is a diagram representing the chemical structure of **Merbromin**.



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Caption: Chemical structure of **Merbromin** ($C_{20}H_8Br_2HgNa_2O_6$).

Experimental Protocols

Synthesis

The synthesis of **merbromin** can be achieved through the reaction of dibromofluorescein with mercuric acetate in the presence of sodium hydroxide.[1]

A described manufacturing process involves the following steps:

- 49 g of 2,7-dibromofluorescein are dissolved in a solution of 8 g of sodium hydroxide in 50 ml of water and then diluted to 200 ml.

- Glacial acetic acid (12.5 ml) is added to this solution with stirring, which results in a homogeneous pasty precipitate.
- A filtered solution of approximately 22.5 g of mercuric oxide in 25 ml of glacial acetic acid and 50 ml of water (diluted to 100 ml after dissolution) is added to the suspended precipitate.
- The entire mixture is then diluted to about 500 ml.

An alternative synthesis involves the action of mercuric acetate on sodium dibromofluorescein.
[\[7\]](#)

Purification

A method for the purification of the disodium salt of **merbromin** has been described:

- Dissolve the sodium salt in a minimum volume of water.
- Precipitate the compound by adding ethanol.
- Filter the precipitate and wash it with ethanol or acetone.
- Dry the purified product in a vacuum.[\[10\]](#)

Alternatively, the free acid can be suspended in water, dissolved by adding dilute NaOH, filtered, and then re-precipitated by acidification with dilute HCl.[\[10\]](#) The collected precipitate is then washed with water and dried.[\[10\]](#)

Conclusion

Merbromin is a complex organomercuric dye with a well-defined chemical structure and formula. Its properties are dominated by the large fluorescein backbone and the presence of the mercury atom, which confers its antiseptic, albeit toxic, properties. The synthesis and purification protocols, while established, reflect the classic methods of organic chemistry. Understanding the detailed chemical nature of **merbromin** is essential for professionals engaged in historical drug development research, toxicology, and the study of organometallic compounds.

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